

A Comprehensive Guide to the Safe Handling of 5-Chloro-2-phenylpyridine

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Compound of Interest

Compound Name: 5-Chloro-2-phenylpyridine

Cat. No.: B1350379

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Disclaimer: As a Senior Application Scientist, ensuring the highest standards of safety and scientific integrity is paramount. A specific Safety Data Sheet (SDS) for **5-Chloro-2-phenylpyridine** was not available at the time of this writing. The following guidance is therefore synthesized from the safety data of the closely related isomer, 2-Chloro-5-phenylpyridine, and other similar chlorinated pyridine compounds. It is imperative to treat **5-Chloro-2-phenylpyridine** with the same, if not greater, level of caution as outlined for these related substances. Always consult with your institution's Environmental Health and Safety (EHS) department for a final review and approval of your specific handling procedures.

The structural similarity between these compounds suggests a comparable hazard profile, making the data from related molecules a critical resource for ensuring laboratory safety. This guide provides a detailed framework for the safe handling, storage, and disposal of **5-Chloro-2-phenylpyridine**, grounded in established safety protocols for analogous chemical structures.

Hazard Identification and Risk Assessment

Based on the data for 2-Chloro-5-phenylpyridine, **5-Chloro-2-phenylpyridine** should be presumed to possess similar toxicological properties. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.^[1]

GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

The causality behind these classifications lies in the chemical reactivity of halogenated pyridines. The chlorine atom and the phenyl group on the pyridine ring can interact with biological macromolecules, leading to irritation and toxicity upon exposure. The anticipated respiratory irritation, for instance, is a common characteristic of fine organic powders and vapors that can mechanically and chemically irritate the mucous membranes of the respiratory tract.[2]

Personal Protective Equipment (PPE): Your First Line of Defense

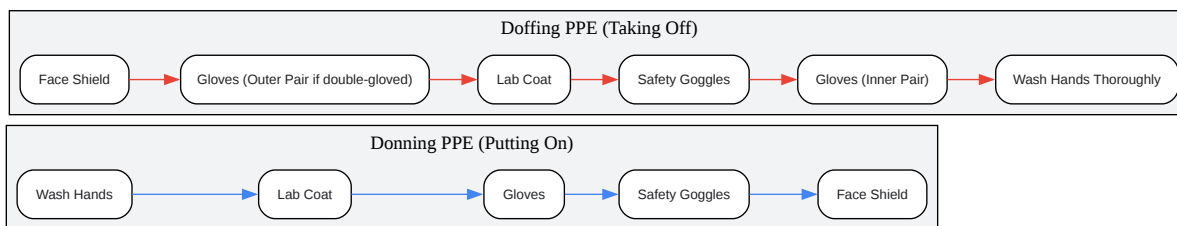
A multi-layered approach to PPE is essential to mitigate the risks associated with handling **5-Chloro-2-phenylpyridine**. The selection of appropriate PPE is not merely a procedural step but a critical barrier protecting you from potential harm.

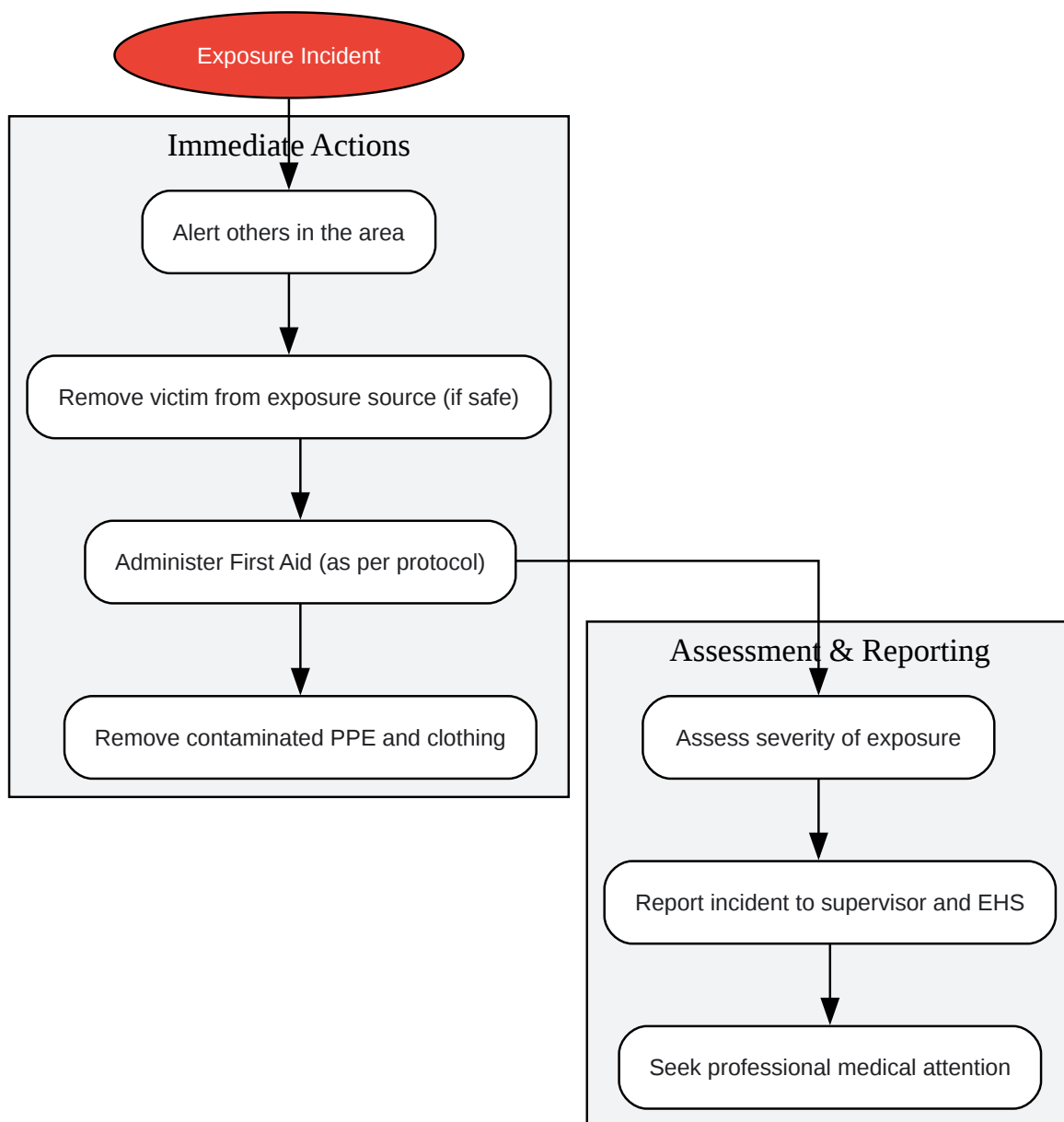
- **Eye and Face Protection:** Tightly sealed chemical safety goggles are mandatory to prevent contact with the eyes.[3] Given the potential for serious eye irritation, a face shield should also be worn, especially when handling larger quantities or if there is a risk of splashing.[1] This dual-layer protection is crucial because the eyes are particularly vulnerable to chemical damage.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves are required. Nitrile gloves are a common and effective choice for incidental contact. Always inspect gloves for any signs of degradation or

perforation before use.^[1] For prolonged handling or in the event of a spill, heavier-duty gloves may be necessary. It is crucial to wash hands thoroughly after removing gloves.

- Lab Coat: A flame-resistant lab coat that fits properly and is fully buttoned is required to protect the skin and personal clothing from contamination.^[3]
- Respiratory Protection: All handling of **5-Chloro-2-phenylpyridine** that may generate dust or vapors must be conducted in a certified chemical fume hood to ensure adequate ventilation.
^[1] If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator may be required.^[2]

The sequence of putting on and taking off PPE is critical to prevent cross-contamination.





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